

Diethyl itaconate CAS number and material safety data sheet

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Compound of Interest

Compound Name: *Diethyl itaconate*

Cat. No.: *B1585048*

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An In-depth Technical Guide to Diethyl Itaconate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **diethyl itaconate**, a molecule of significant interest in various scientific and biomedical fields. This document details its chemical and physical properties, safety information, and its emerging role in immunomodulation.

Chemical Identifier and Physicochemical Properties

Diethyl itaconate, also known as diethyl 2-methylenesuccinate, is an ester of itaconic acid. Its unique chemical structure, featuring a methylene group conjugated to two carboxyl groups, imparts it with reactivity that is central to its biological and chemical applications.

CAS Number: 2409-52-1[1][2]

The physicochemical properties of **diethyl itaconate** are summarized in the table below, providing essential data for experimental design and application.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ O ₄	[1] [2]
Molecular Weight	186.21 g/mol	[2]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	228 °C at 760 mmHg	[3]
Melting Point	56 °C	[3]
Flash Point	122.5 °C	[3]
Density	1.153 g/cm ³	[3]
Solubility	Soluble in organic solvents, insoluble in water.	[1]
Storage Temperature	2-8°C, sealed in a dry environment.	[1]
XLogP3-AA	1.2	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	7	[1]

Material Safety Data Sheet (MSDS) Summary

The following table summarizes the key safety information for **diethyl itaconate**. It is imperative to consult the full material safety data sheet before handling this chemical.

Hazard Category	Description	Precautionary Measures
Health Hazards	May cause skin and eye irritation. Harmful if swallowed.	Wear protective gloves, clothing, and eye/face protection. Wash thoroughly after handling. [4]
Fire Hazards	Combustible liquid.	Use dry chemical, carbon dioxide, or alcohol-resistant foam for extinction. [3]
Handling and Storage	Store in a well-ventilated place. Keep cool.	Handle in a well-ventilated area. Avoid breathing dust, fume, gas, mist, vapors, or spray.
First Aid	If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If on skin: Wash with plenty of water. If swallowed: Rinse mouth. Do NOT induce vomiting.	Seek medical attention if irritation persists or if you feel unwell.

Synthesis of Diethyl Itaconate

A common method for the synthesis of **diethyl itaconate** involves the esterification of itaconic acid with ethanol in the presence of an acid catalyst.

Experimental Protocol: Fischer Esterification of Itaconic Acid

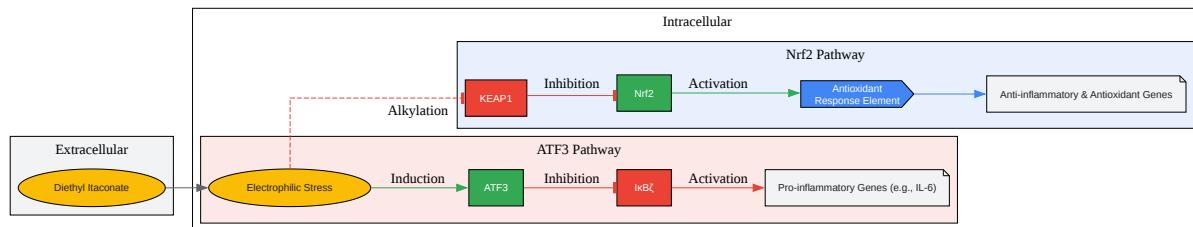
- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine itaconic acid (1 equivalent) and ethanol (a suitable excess, e.g., 5-10 equivalents).
- Catalyst Addition: Slowly add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid (e.g., 0.05 equivalents), to the reaction mixture.

- Reflux: Heat the mixture to reflux and maintain the temperature for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst with a mild base, such as a saturated sodium bicarbonate solution.
- Extraction: Extract the aqueous layer with a suitable organic solvent, such as diethyl ether or ethyl acetate.
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude product. The crude **diethyl itaconate** can be further purified by vacuum distillation.

Immunomodulatory Properties and Signaling Pathways

Recent research has highlighted the significant immunomodulatory, particularly anti-inflammatory, properties of itaconate and its derivatives, including **diethyl itaconate**. These compounds are known to influence key inflammatory signaling pathways within immune cells, primarily macrophages.

The anti-inflammatory effects of itaconate derivatives are mediated through the activation of the Nrf2 and ATF3 pathways, which are critical regulators of the cellular stress response and inflammation.



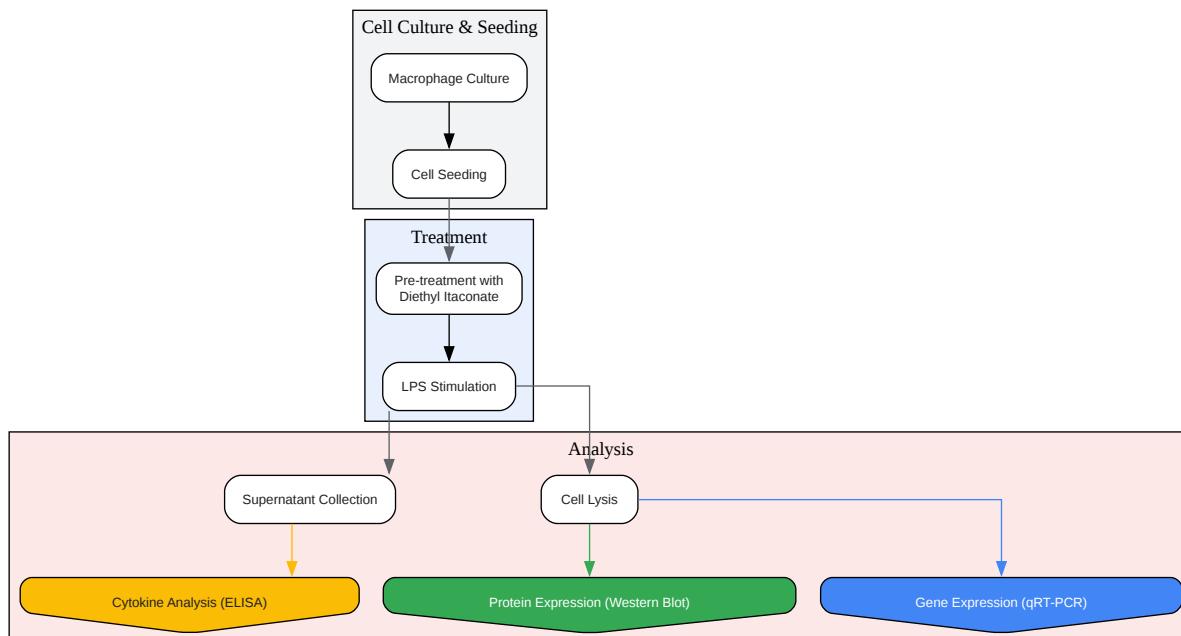
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Anti-inflammatory signaling pathways of itaconate derivatives.

Experimental Protocols for Assessing Anti-Inflammatory Activity

The anti-inflammatory potential of **diethyl itaconate** can be evaluated using in vitro models, such as lipopolysaccharide (LPS)-stimulated macrophages.

Experimental Workflow for Macrophage-based Anti-inflammatory Assay



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Workflow for assessing the anti-inflammatory effects of **diethyl itaconate**.

Protocol: In Vitro Anti-inflammatory Assay in LPS-Stimulated Macrophages

- Cell Culture: Culture a suitable macrophage cell line (e.g., RAW 264.7 or bone marrow-derived macrophages) in appropriate culture medium and conditions.

- Cell Seeding: Seed the macrophages into multi-well plates at a predetermined density and allow them to adhere overnight.
- Pre-treatment: Treat the cells with various concentrations of **diethyl itaconate** for a specified period (e.g., 1-2 hours). Include a vehicle control (e.g., DMSO).
- LPS Stimulation: Stimulate the cells with lipopolysaccharide (LPS) at a concentration known to induce an inflammatory response (e.g., 100 ng/mL to 1 μ g/mL) for a defined time (e.g., 6-24 hours).
- Sample Collection:
 - Collect the cell culture supernatant for cytokine analysis.
 - Lyse the cells to extract total protein for Western blot analysis or total RNA for qRT-PCR.
- Analysis:
 - ELISA: Quantify the concentration of pro-inflammatory cytokines (e.g., TNF- α , IL-6, IL-1 β) in the supernatant using enzyme-linked immunosorbent assay (ELISA) kits.
 - Western Blot: Analyze the expression levels of key inflammatory proteins (e.g., iNOS, COX-2) and signaling proteins (e.g., phosphorylated Nrf2, ATF3) by Western blotting.
 - qRT-PCR: Measure the mRNA expression of pro-inflammatory genes using quantitative real-time polymerase chain reaction (qRT-PCR).

Quantitative Data on the Anti-inflammatory Effects of Itaconate Derivatives

The following table presents representative data on the inhibitory effects of itaconate derivatives on the production of pro-inflammatory cytokines in LPS-stimulated macrophages. While specific data for **diethyl itaconate** is limited in the readily available literature, the data for its close analog, dimethyl itaconate (DMI), provides a strong indication of its potential efficacy.

Treatment	TNF- α (pg/mL)	IL-6 (pg/mL)	IL-1 β (pg/mL)
Control (Untreated)	Below Detection Limit	Below Detection Limit	Below Detection Limit
LPS (1 μ g/mL)	1540 \pm 120	2850 \pm 210	850 \pm 75
LPS + DMI (10 μ M)	980 \pm 95	1870 \pm 150	540 \pm 60
LPS + DMI (25 μ M)	520 \pm 60	990 \pm 110	280 \pm 45
LPS + DMI (50 μ M)	210 \pm 35	450 \pm 50	110 \pm 25

Note: This data is illustrative and based on typical results reported for dimethyl itaconate in the literature. Actual results may vary depending on the specific experimental conditions.[\[5\]](#)

Conclusion

Diethyl itaconate is a versatile chemical with established applications in polymer chemistry and emerging potential in the biomedical field, particularly as an immunomodulatory agent. Its ability to modulate key inflammatory pathways, such as the Nrf2 and ATF3 signaling cascades, makes it a promising candidate for further investigation in the context of inflammatory and autoimmune diseases. This technical guide provides a foundational understanding of its properties, safety, synthesis, and biological activities to support ongoing and future research endeavors.

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